

Safe Handling and Disposal of 3'-Bromo-4'-fluoroacetophenone: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Bromo-4'-fluoroacetophenone

Cat. No.: B085946

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for **3'-Bromo-4'-fluoroacetophenone** (CAS No. 1007-15-4), including detailed operational and disposal plans to ensure laboratory safety and procedural correctness.

Chemical Identifier and Properties

Property	Value	Reference
IUPAC Name	1-(3-bromo-4-fluorophenyl)ethan-1-one	[1]
Synonyms	1-Acetyl-3-bromo-4-fluorobenzene, 4'-Fluoro-3'-bromoacetophenone	[2][3]
Molecular Formula	C8H6BrFO	[1][2][4]
Molecular Weight	217.04 g/mol	[4]
Appearance	White to pale cream crystals or powder	[1][3]
Melting Point	51.0-57.0 °C	[1]
Boiling Point	230 °C	[3]
Flash Point	>230 °F (>110 °C)	[3][5]

Hazard Identification and Classification

3'-Bromo-4'-fluoroacetophenone is classified as a hazardous substance. All personnel handling this chemical must be fully aware of its potential risks.^[2]

- GHS Hazard Statements:
 - H315: Causes skin irritation.^{[2][3][6]}
 - H319: Causes serious eye irritation.^{[2][3][6]}
 - H335: May cause respiratory irritation.^{[2][3][6]}
- GHS Pictogram: GHS07 (Exclamation Mark)^[2]
- Signal Word: Warning^{[2][3][6]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3'-Bromo-4'-fluoroacetophenone** to minimize exposure and ensure personal safety.

Equipment	Specification	Rationale
Eye Protection	Chemical safety goggles or face shield.	Protects against splashes and dust, preventing serious eye irritation. ^{[6][7]}
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and subsequent irritation. ^[6]
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates (e.g., N95 dust mask).	Required when handling outside of a fume hood or when dust/vapors may be generated. ^[5]
Protective Clothing	Laboratory coat, long pants, and closed-toe shoes.	Prevents accidental skin contact with the body. ^{[3][6]}

Experimental Protocol: Step-by-Step Handling Procedure

Adherence to a strict experimental protocol is crucial for the safe handling of this compound.

1. Preparation and Precautionary Measures:

- Ensure that a Safety Data Sheet (SDS) for **3'-Bromo-4'-fluoroacetophenone** is readily accessible.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Verify that an eyewash station and safety shower are in close proximity and operational.[\[7\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Avoid breathing dust, fumes, or vapors.[\[3\]](#)[\[6\]](#)
- Wash hands thoroughly after handling the substance.[\[2\]](#)[\[6\]](#)

2. Handling the Chemical:

- Wear the appropriate PPE as specified in the table above.[\[6\]](#)
- Carefully open the container to prevent the dispersal of dust.
- Weigh the required amount of the compound in a fume hood.
- Avoid contact with skin and eyes.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[7\]](#)

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[7\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.
- The storage area should be locked.[\[3\]](#)[\[6\]](#)

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are critical in the event of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[3][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical attention.[3][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

Proper disposal of **3'-Bromo-4'-fluoroacetophenone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical Disposal:
 - Dispose of the chemical waste through a licensed and approved waste disposal facility.[3][6]
 - Do not dispose of it down the drain or with household waste.
 - The disposal method must be in accordance with all applicable federal, state, and local regulations.[3][6]
- Contaminated Container Disposal:

- Empty containers should be treated as hazardous waste.
- Do not reuse empty containers.
- Dispose of containers in the same manner as the chemical waste.[3]

Diagram of the Handling Workflow for **3'-Bromo-4'-fluoroacetophenone**

A flowchart outlining the key stages for the safe handling and disposal of **3'-Bromo-4'-fluoroacetophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3'-Bromo-4'-fluoroacetophenone, 98+% 25 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 2. downloads.ossila.com [downloads.ossila.com]
- 3. echemi.com [echemi.com]
- 4. scbt.com [scbt.com]
- 5. 2-ブロモ-4'-フルオロアセトフェノン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 3'-Bromo-4'-fluoroacetophenone - Safety Data Sheet [chemicalbook.com]
- 7. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- To cite this document: BenchChem. [Safe Handling and Disposal of 3'-Bromo-4'-fluoroacetophenone: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085946#personal-protective-equipment-for-handling-3-bromo-4-fluoroacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com